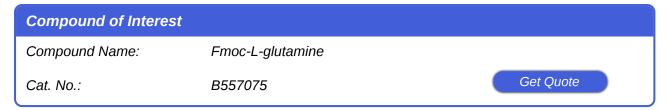


Fmoc-L-glutamine: A Technical Guide to its Chemical Properties and Structure

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For Researchers, Scientists, and Drug Development Professionals

N-(9-Fluorenylmethoxycarbonyl)-L-glutamine (**Fmoc-L-glutamine**) is an essential amino acid derivative widely employed in solid-phase peptide synthesis (SPPS).[1][2] Its core utility lies in the Fmoc protecting group, which reversibly masks the alpha-amino group of L-glutamine, allowing for the controlled, sequential addition of amino acids to a growing peptide chain.[2] This guide provides a detailed overview of the chemical properties, structure, and common experimental protocols involving **Fmoc-L-glutamine**, with a particular focus on its application in peptide synthesis.

Core Chemical Properties

A comprehensive summary of the key chemical and physical properties of **Fmoc-L-glutamine** is presented in the table below.



Property	Value	References
CAS Number	71989-20-3	[1][3][4][5]
Molecular Formula	C20H20N2O5	[1][3][4][5]
Molecular Weight	368.38 g/mol	[3][4]
Appearance	White to off-white solid/powder	[1][3]
Melting Point	200 - 220 °C	[1]
Optical Rotation	$[\alpha]D^{20} = -18 \pm 2^{\circ} \text{ (c=1 in DMF)}$	[1]
Solubility	Soluble in DMSO (100 mg/mL)	[3][6]
Purity	≥ 99.5% (Chiral HPLC)	[1]

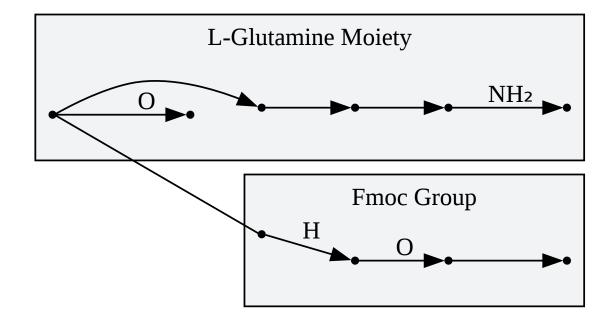
Chemical Structure

Fmoc-L-glutamine consists of the amino acid L-glutamine, with its α -amino group protected by a 9-fluorenylmethoxycarbonyl (Fmoc) group. The structure is characterized by the fluorenyl group attached to a carbamate linker, which in turn is bonded to the nitrogen of the glutamine.

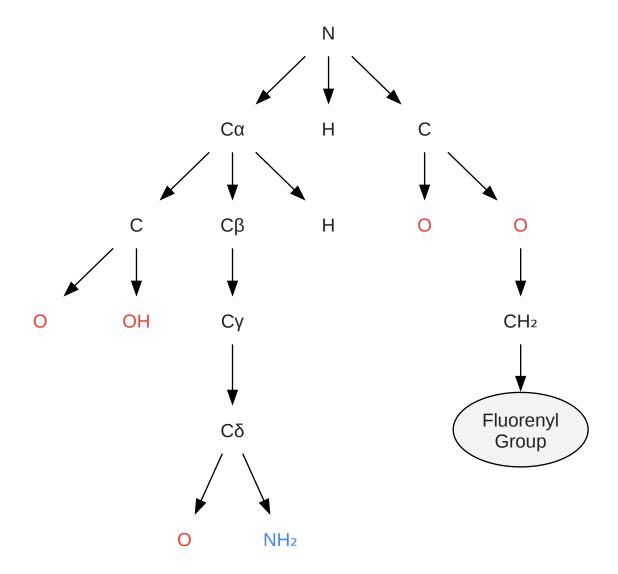


 H_2N

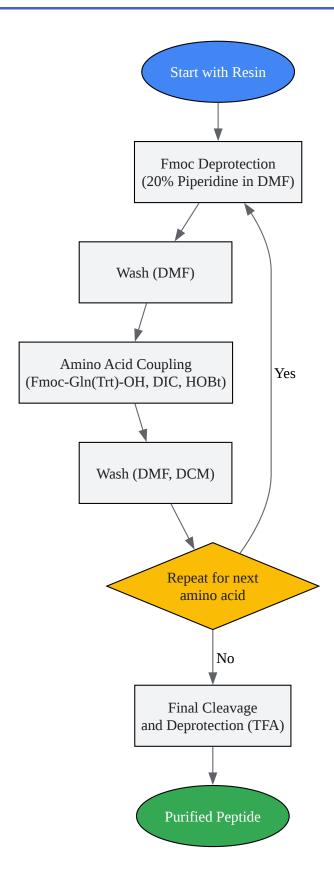
COOH



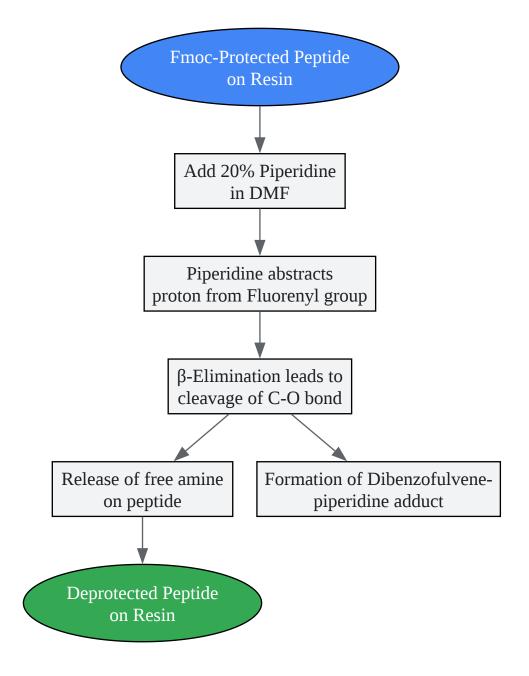












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